

# A Technical Guide to 2-Methyl-4-benzyloxybenzaldehyde for Researchers

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## Compound of Interest

Compound Name:	2-Methyl 4-benzyloxybenzaldehyde
Cat. No.:	B026560

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## Introduction

2-Methyl-4-benzyloxybenzaldehyde is an aromatic aldehyde, a class of organic compounds that are pivotal in the synthesis of a wide array of complex molecules. Its structure, featuring a benzaldehyde core with methyl and benzyloxy substitutions, makes it a valuable intermediate in the development of pharmaceuticals and agrochemicals.<sup>[1]</sup> The aldehyde functional group is highly reactive and serves as a versatile handle for various chemical transformations, while the benzyloxy group acts as a protecting group for the phenol, which can be removed in later synthetic steps. This guide provides a comprehensive overview of its chemical identity, properties, a representative synthesis protocol, and its potential applications in drug discovery.

## Chemical Identity and Synonyms

Accurate identification of chemical compounds is critical in research and development. 2-Methyl-4-benzyloxybenzaldehyde is known by several names in chemical literature and databases.

Identifier Type	Value
Primary Name	2-Methyl-4-benzyloxybenzaldehyde
Systematic (IUPAC) Name	2-methyl-4-(phenylmethoxy)benzaldehyde[2]
CAS Number	101093-56-5[1][2]
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>2</sub> [1][2]
Synonyms	4-Benzyl-2-methylbenzaldehyde[1], 4-Benzyl-2-methylbenzaldehyde[2], Benzaldehyde, 2-methyl-4-(phenylmethoxy)-[2]
EC Number	672-319-9[2]
PubChem CID	2759806[2]

## Physicochemical and Safety Data

The following table summarizes key quantitative properties and hazard information for 2-Methyl-4-benzyloxybenzaldehyde.

Property	Value	Source
Molecular Weight	226.27 g/mol	[2]
Appearance	White to pale yellow or light brown solid/crystal[1]	[1]
Purity	Typically >95% (GC)	[1]
Solubility	Soluble in organic solvents like ethanol and dichloromethane	[1]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[2]

## Experimental Protocols

The synthesis of 2-Methyl-4-benzyloxybenzaldehyde typically involves the protection of a hydroxyl group on a precursor molecule. The following is a representative experimental protocol for its synthesis via Williamson ether synthesis.

### Synthesis of 2-Methyl-4-benzyloxybenzaldehyde from 4-Hydroxy-2-methylbenzaldehyde

This protocol is based on established methods for the benzylation of phenols.<sup>[3]</sup>

#### Materials:

- 4-Hydroxy-2-methylbenzaldehyde
- Benzyl bromide
- Potassium carbonate ( $K_2CO_3$ ), anhydrous
- Acetone or Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $MgSO_4$ ) or sodium sulfate ( $Na_2SO_4$ )

#### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-Hydroxy-2-methylbenzaldehyde (1.0 equivalent) in acetone or DMF.
- Addition of Base: Add anhydrous potassium carbonate (1.5-2.0 equivalents) to the solution. The mixture will become a suspension.
- Addition of Alkylating Agent: Add benzyl bromide (1.1-1.2 equivalents) dropwise to the stirring suspension at room temperature.

- Reaction: Heat the reaction mixture to reflux (for acetone) or maintain at 60-80 °C (for DMF) and stir for 4-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up:
  - Cool the reaction mixture to room temperature and filter off the potassium carbonate.
  - Evaporate the solvent under reduced pressure using a rotary evaporator.
  - Dissolve the residue in dichloromethane (DCM) and transfer to a separatory funnel.
  - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude 2-Methyl-4-benzyloxybenzaldehyde by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield the final product.

## Applications in Drug Discovery and Development

Aromatic aldehydes, such as 2-Methyl-4-benzyloxybenzaldehyde, are crucial building blocks in medicinal chemistry.<sup>[4]</sup> The aldehyde group can be readily converted into a variety of other functional groups or used in condensation reactions to build molecular complexity. Derivatives of structurally similar benzyloxybenzaldehydes are being investigated for various therapeutic applications, including as anticancer agents.<sup>[4][5]</sup> For instance, some benzyloxybenzaldehyde derivatives have been developed as inhibitors of aldehyde dehydrogenase (ALDH), an enzyme family overexpressed in certain cancer stem cells.<sup>[4]</sup>

Below are diagrams illustrating the chemical structure, a general synthesis workflow, and a conceptual pathway for its use in drug discovery.

Figure 1: Chemical Structure of 2-Methyl-4-benzyloxybenzaldehyde.

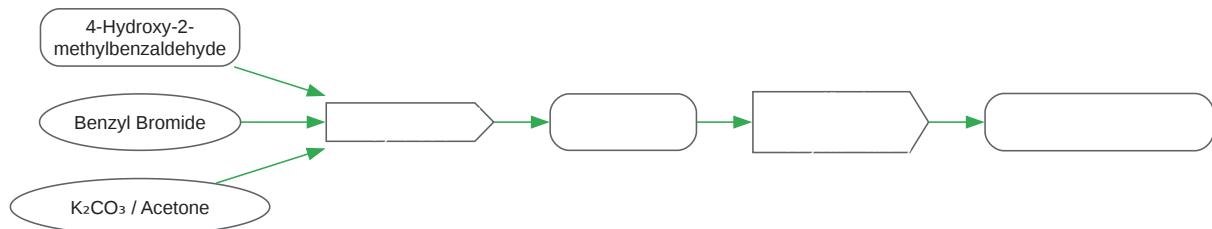
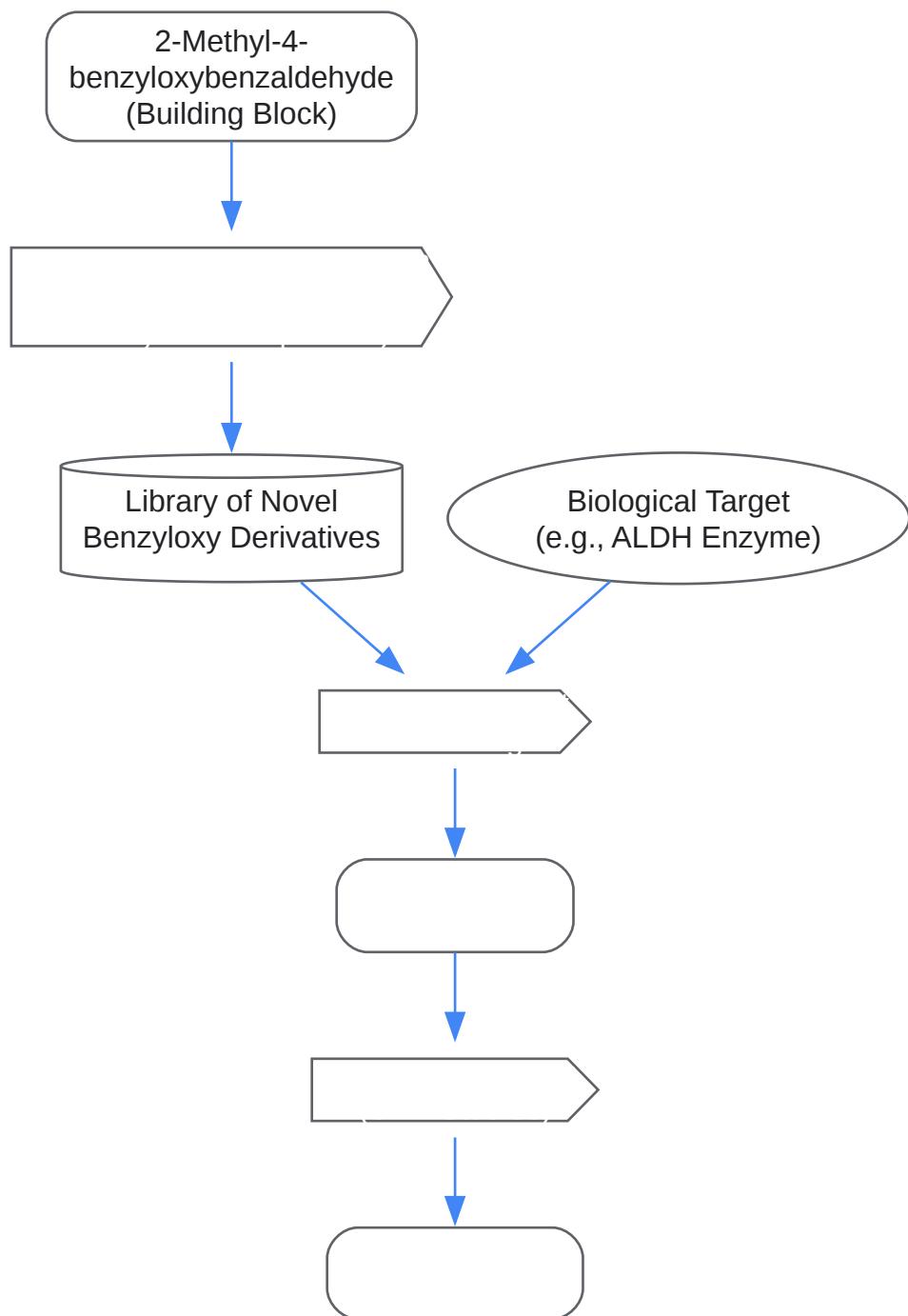
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Figure 2: General workflow for the synthesis of 2-Methyl-4-benzyloxybenzaldehyde.



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Figure 3: Conceptual role in a drug discovery workflow.

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## References

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